

An In-depth Technical Guide to the Endogenous Function of Prostamide F2 α

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Compound of Interest

Compound Name: PGF2 α -EA

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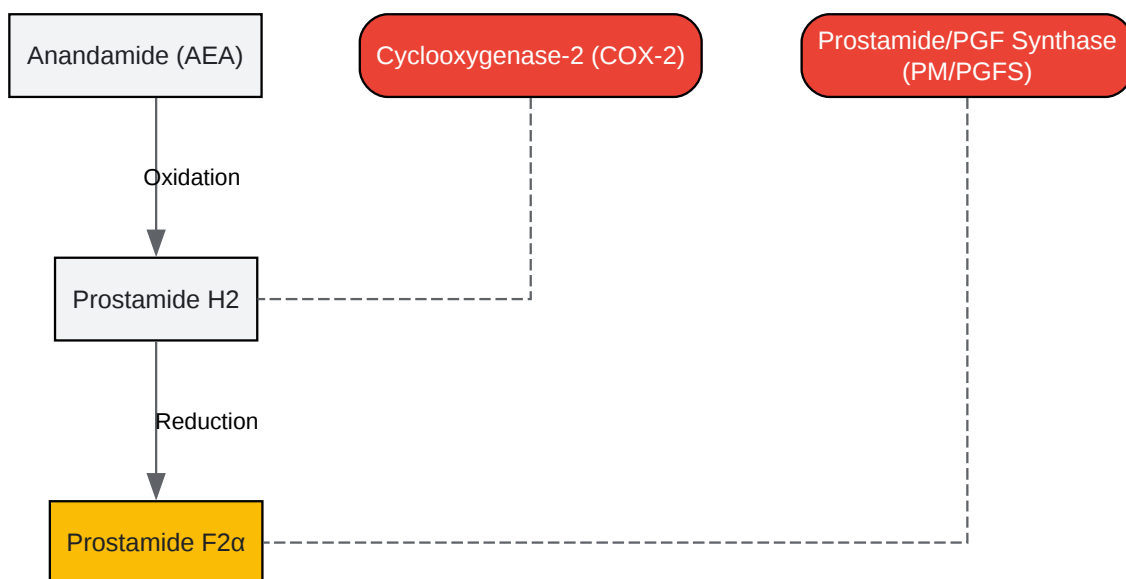
Abstract

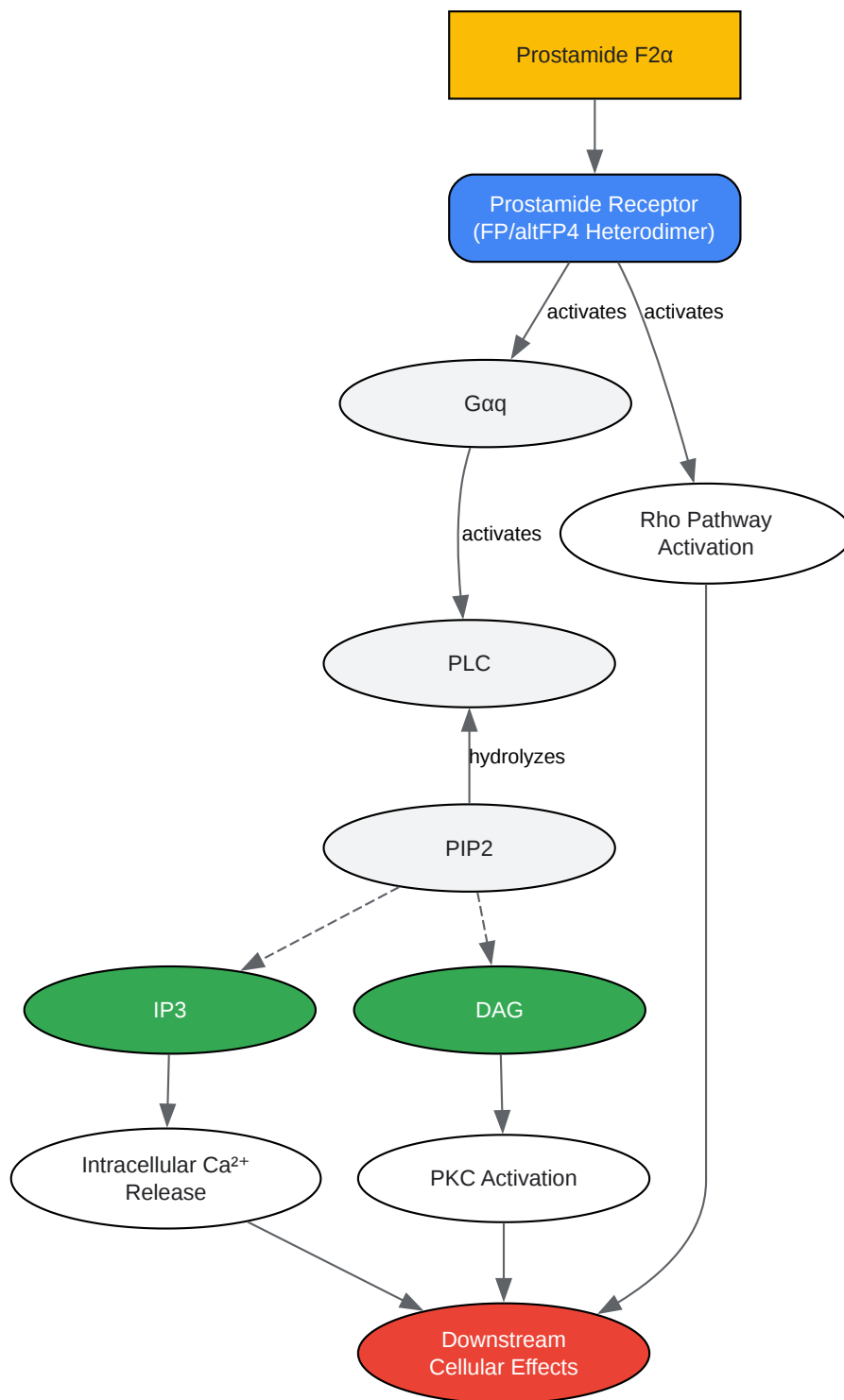
Prostamide F2 α (PGF2 α -EA) is an electrochemically neutral lipid mediator that has emerged as a significant signaling molecule with a distinct pharmacological profile, separate from its acidic analogue, prostaglandin F2 α (PGF2 α). It is synthesized from the endocannabinoid anandamide via the action of cyclooxygenase-2 (COX-2) and a dedicated synthase.^{[1][2]} Prostamide F2 α interacts with a unique receptor complex, believed to be a heterodimer of the prostaglandin FP receptor and a splice variant, initiating a cascade of intracellular signaling events. Its endogenous functions are diverse, playing key roles in intraocular pressure regulation, nociception, adipogenesis, and hair growth.^{[1][3]} This guide provides a comprehensive overview of the biosynthesis, signaling, and physiological roles of prostamide F2 α , supported by quantitative data, detailed experimental protocols, and pathway visualizations.

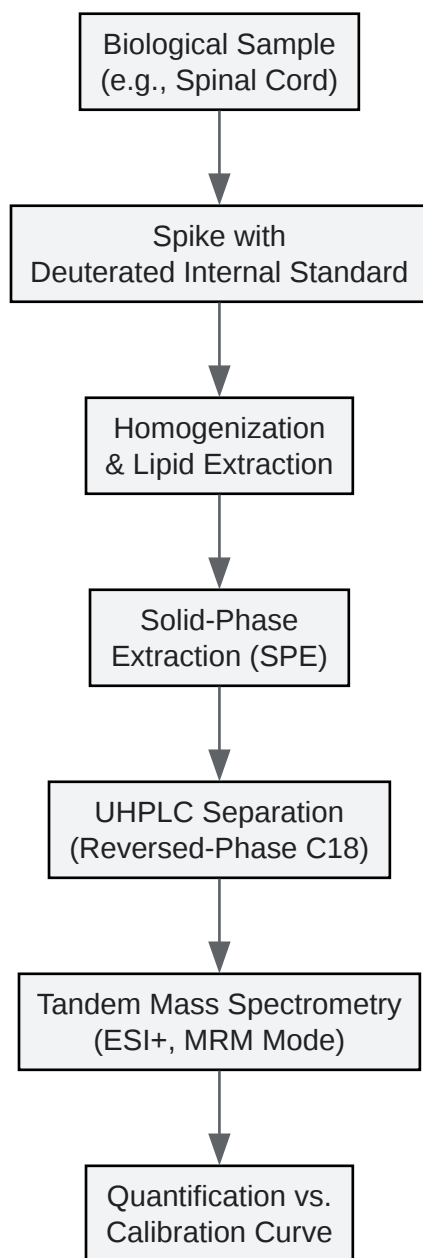
Biosynthesis of Prostamide F2 α

The synthesis of prostamide F2 α is intrinsically linked to the endocannabinoid system. The pathway begins with the endocannabinoid anandamide (N-arachidonoyl-ethanolamine; AEA), which serves as the initial substrate.^{[2][4]} Unlike prostaglandins, which are derived from arachidonic acid, prostamides are formed from the COX-2-mediated oxidation of anandamide.^[2] This reaction produces prostamide H2, an unstable endoperoxide intermediate.^[5] Subsequently, the dedicated enzyme prostamide/prostaglandin F synthase (PM/PGFS), a

member of the thioredoxin-like superfamily, catalyzes the reduction of prostamide H2 to the stable and biologically active prostamide F2 α .[\[5\]](#)[\[6\]](#)[\[7\]](#)







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References

- 1. Recent progress in prostaglandin F2 α ethanolamide (prostamide F2 α) research and therapeutics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Prostamides (prostaglandin-ethanolamides) and their pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. A historical perspective and recent advances in prostamide research and therapeutics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. iovs.arvojournals.org [iovs.arvojournals.org]
- 6. Deletion of the gene encoding prostamide/prostaglandin F synthase reveals an important role in regulating intraocular pressure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Deletion of the Gene Encoding Prostamide/Prostaglandin F synthase Reveals an Important Role in Regulating Intraocular Pressure - PMC [pmc.ncbi.nlm.nih.gov]
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